Application Notes and Protocols: Samarium (II) Iodide Mediated Barbier Reaction

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Compound of Interest

Compound Name: *Samarium (II) iodide*

Cat. No.: *B8796209*

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Introduction

Samarium(II) iodide (SmI_2), also known as Kagan's reagent, is a powerful and versatile single-electron transfer (SET) agent that has become an indispensable tool in modern organic synthesis.[1][2] Its mild reaction conditions and high degree of chemoselectivity make it particularly valuable in the construction of complex molecules, a critical aspect of drug development.[1] One of the most prominent applications of SmI_2 is in the Barbier reaction, a one-pot coupling of an organic halide with a carbonyl compound to form an alcohol.[1][2] This reaction offers a significant advantage over the traditional Grignard reaction by generating the organosamarium intermediate in situ, thus allowing for greater functional group tolerance.[1][3]

The reactivity and efficiency of the SmI_2-mediated Barbier reaction can be significantly enhanced and controlled through the use of additives.[2][4] This document provides detailed protocols for the preparation of SmI_2 and its application in the Barbier reaction, with a focus on the mechanistic role and practical application of two common additives: hexamethylphosphoramide (HMPA) and nickel(II) acetylacetonate ($Ni(acac)_2$).[2][5]

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Data Presentation: Impact of Additives on Reaction Performance

The choice of additive in a samarium Barbier reaction has a profound impact on the reaction time and yield. The following table summarizes the quantitative data for a representative Barbier reaction between iododododecane and 3-pentanone, illustrating the dramatic rate enhancement and improved yields achieved with the use of HMPA or a catalytic amount of $Ni(acac)_2$.

Condition	Reaction Time	Yield of Tertiary Alcohol	Reference
No Additive	72 hours	69%	[5][6]
10 equiv. HMPA	A few minutes	Nearly quantitative	[5][6]
1 mol% $Ni(acac)_2$	15 minutes	97%	[5][6]

Experimental Protocols

Preparation of 0.1 M Samarium (II) Iodide (SmI_2) in THF

This protocol describes the in situ preparation of a 0.1 M solution of SmI_2 in tetrahydrofuran (THF) from samarium metal and iodine.[5][7] This solution is highly sensitive to oxygen and moisture, and therefore, all operations must be conducted under an inert atmosphere (e.g., argon).[8]

Materials:

- Samarium powder
- Iodine crystals
- Anhydrous, degassed tetrahydrofuran (THF)
- 50 mL round-bottomed flask, flame-dried
- Magnetic stir bar

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- Septum
- Argon source

Procedure:

- Flame-dry a 50 mL round-bottomed flask containing a magnetic stir bar and allow it to cool to room temperature under a stream of argon.
- Once cool, add samarium powder (0.301 g, 2.0 mmol) to the flask.
- In a separate, dry vial, weigh out iodine crystals (0.254 g, 1.0 mmol) and add them to the reaction flask.
- Seal the flask with a septum and flush with argon.
- Add 10 mL of dry, degassed THF to the flask via syringe.
- Stir the mixture vigorously at room temperature. The solution will turn from a yellow/brown color to a deep blue-green, indicating the formation of SmI_2.
- Continue stirring for a minimum of 3 hours to ensure complete reaction.[9] The resulting deep blue-green solution is approximately 0.1 M SmI_2 and is ready for use.

Samarium Barbier Reaction Protocol with HMPA

This protocol details the Barbier reaction using the pre-prepared SmI_2 solution with HMPA as an additive. HMPA enhances the reduction potential of SmI_2 by coordinating to the samarium center.[2][10]

Materials:

- Freshly prepared 0.1 M SmI_2 in THF (10 mL, 1.0 mmol)
- Hexamethylphosphoramide (HMPA)
- Iodododecane
- 3-Pentanone

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- Anhydrous, degassed THF
- Syringes and needles
- Clean, dry reaction vial under argon

Procedure:

- To the freshly prepared 0.1 M SmI_2 solution under argon, add HMPA (1.75 mL, 10 mmol, 10 equiv.) dropwise via syringe. The solution will turn a deep purple color.[5]
- In a separate, clean, and dry vial under argon, prepare a solution of iododododecane (0.45 mmol, 110 µl) and 3-pentanone (0.45 mmol, 48 µl) in 2 mL of dry, degassed THF.[5]
- Add the substrate solution dropwise to the SmI_2/HMPA mixture with vigorous stirring.[5]
- The reaction is typically complete within 5 minutes, indicated by the purple solution becoming cloudy.[5]
- Upon completion, quench the reaction by opening the flask to the air and adding 10 mL of 0.1 M HCl.
- Extract the aqueous layer with diethyl ether (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.

Samarium Barbier Reaction Protocol with Catalytic $Ni(acac)_2$

This protocol outlines the Barbier reaction using a catalytic amount of $Ni(acac)_2$. In this case, SmI_2 reduces Ni(II) to Ni(0), which is the active catalyst in the reaction cycle.[2][6]

Materials:

- Freshly prepared 0.1 M SmI_2 in THF (10 mL, 1.0 mmol)
- Nickel(II) acetylacetonate ($Ni(acac)_2$)

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- Iododododecane
- 3-Pentanone
- Anhydrous, degassed THF
- Syringes and needles
- Two clean, dry reaction vials under argon

Procedure:

- In a clean, dry vial under argon, weigh out $Ni(acac)_2$ (0.0026 g, 0.01 mmol, 1 mol%) and dissolve it in 3 mL of degassed THF.[5]
- Add the $Ni(acac)_2$ solution via syringe to the freshly prepared 0.1 M SmI_2 solution.[5]
- In a separate clean, dry vial under argon, prepare a solution of iododododecane (0.45 mmol, 110 µl) and 3-pentanone (0.45 mmol, 48 µl) in 2 mL of dry, degassed THF.[5]
- Add the substrate solution dropwise to the SmI_2/Ni(II) mixture with vigorous stirring.[5]
- The reaction is complete within approximately 15 minutes, indicated by the dissipation of the blue color to a yellow-green.[5]
- Work-up the reaction as described in the HMPA protocol (steps 5-7).

Mandatory Visualizations

Reaction Workflow

The following diagram illustrates the general workflow for performing a **Samarium (II) Iodide** mediated Barbier reaction.

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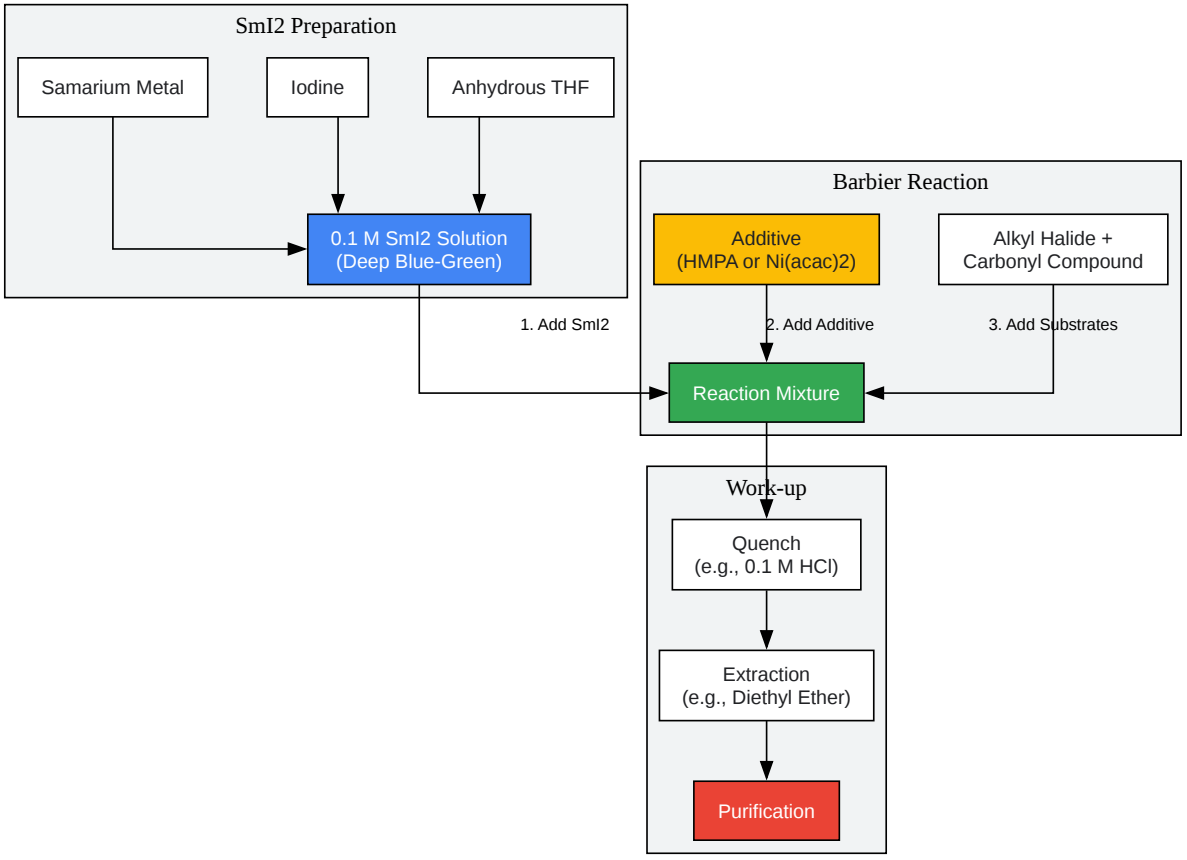

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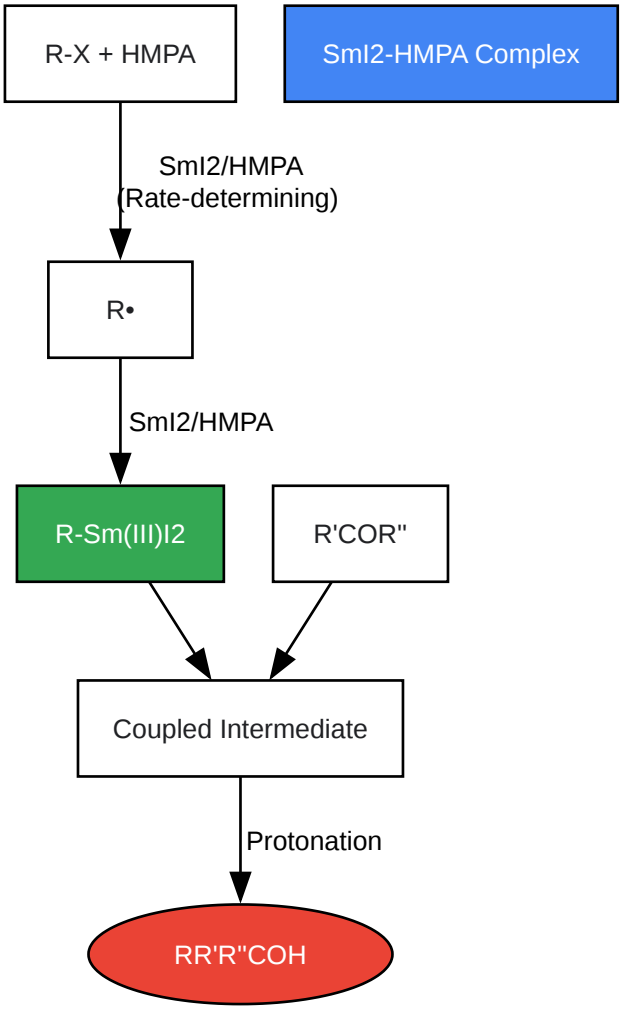

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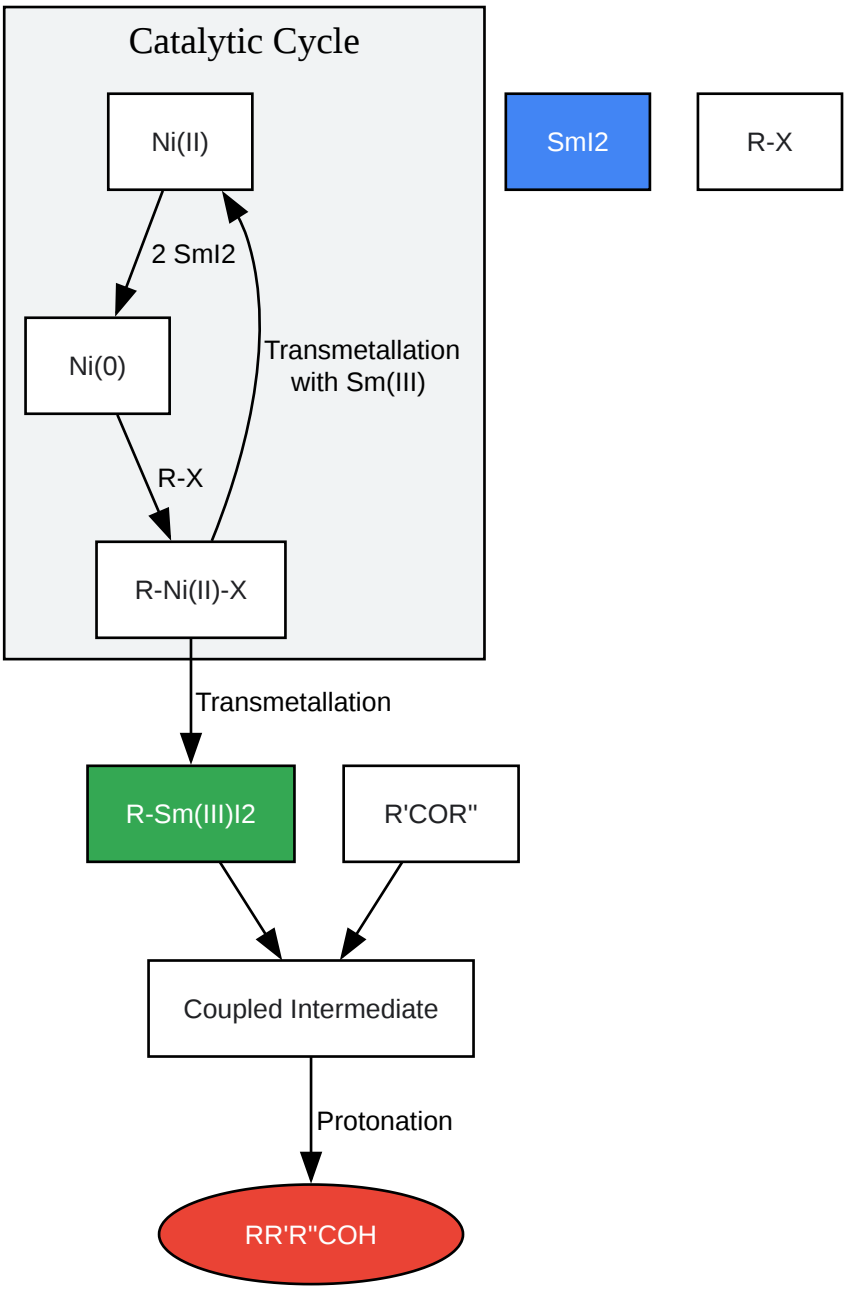

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References

- 1. benchchem.com [benchchem.com]
- 2. Preparation and use of samarium diiodide (SmI(2)) in organic synthesis: the mechanistic role of HMPA and Ni(II) salts in the samarium Barbier reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Samarium(ii) iodide-mediated reactions applied to natural product total synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Preparation and Use of Samarium Diiodide (SmI2) in Organic Synthesis: The Mechanistic Role of HMPA and Ni(II) Salts in the Samarium Barbier Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Samarium(ii) iodide-mediated reactions applied to natural product total synthesis - RSC Advances (RSC Publishing) DOI:10.1039/D1RA08163B [pubs.rsc.org]
- 8. m.youtube.com [m.youtube.com]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. researchgate.net [researchgate.net]

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